

Technical Comparison Guide: 8-Fluoro-5-iodo-2,6-dimethylquinoline

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Compound of Interest

Compound Name: 8-Fluoro-5-iodo-2,6-dimethylquinoline

Cat. No.: B13005372

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CAS No: 1420790-48-2 | Formula: C₁₁H₉FIN | M.W.: 301.10 g/mol

Executive Summary & Strategic Utility

In the landscape of medicinal chemistry, **8-Fluoro-5-iodo-2,6-dimethylquinoline** represents a "privileged scaffold"—a structure capable of providing diverse ligands for biological targets. Its value lies in the strategic placement of two functional handles:

- C5-Iodine: A reactive handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira), allowing rapid library expansion.
- C8-Fluorine: A bioisostere for hydrogen that modulates pKa, lipophilicity (LogP), and metabolic stability (blocking C8-hydroxylation).

This guide compares the elemental composition and synthetic performance of this dual-functionalized scaffold against its mono-functionalized analogs, providing the data necessary to validate its identity and purity in high-stakes drug development.

Elemental Analysis: The Gold Standard for Identity

For a compound containing both a halogen (F) and a heavy halogen (I), purity cannot be assessed by HPLC alone due to potential response factor variations. Elemental Analysis (CHN) remains the definitive method for confirming bulk purity and solvent exclusion.

Theoretical vs. Acceptance Criteria

The following table establishes the baseline theoretical values derived from the molecular formula (C₁₁H₉FIN). To be considered "Analytical Grade" for biological screening, experimental values must fall within the standard tolerance.

Element	Theoretical Mass %	Acceptance Tolerance (±0.4%)	Diagnostic Significance
Carbon (C)	43.88%	43.48% – 44.28%	Deviations >0.5% often indicate trapped solvent (e.g., EtOAc, DCM).
Hydrogen (H)	3.01%	2.61% – 3.41%	High H% suggests moisture (H ₂ O) or incomplete drying.
Nitrogen (N)	4.65%	4.25% – 5.05%	Critical for confirming the quinoline ring integrity.
Fluorine (F)	6.31%	Not typically combusted	Indirectly confirmed by mass balance or ¹⁹ F-NMR.
Iodine (I)	42.15%	Titration / ICP-MS	High mass % dominates the matrix; confirms mono-iodination.

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Analyst Insight: Due to the high iodine content (>42%), standard combustion capsules may degrade rapidly. It is recommended to add a combustion aid (e.g., Tungsten Trioxide) to prevent incomplete combustion and low Carbon values.

Comparative Performance Analysis

Why choose this specific scaffold? We compare **8-Fluoro-5-iodo-2,6-dimethylquinoline** (Compound A) with its direct analogs to demonstrate its superior utility in Lead Optimization.

Structural & Synthetic Comparison

Feature	Compound A (Subject)	Analog B (5-Iodo-2,6-dimethylquinoline)	Analog C (8-Fluoro-2,6-dimethylquinoline)
Structure	F + I Functionalized	I-only (No Fluorine)	F-only (No Iodine)
Metabolic Stability	High (F blocks C8 oxidation)	Moderate (C8 is liable to P450 attack)	High
Synthetic Utility	Excellent (C-C coupling ready)	Excellent (C-C coupling ready)	Poor (Requires activation)
Lipophilicity (LogP)	~3.8 (Modulated by F)	~3.5	~2.9
Application	Late-stage diversification of metabolically stable leads.	General library synthesis; lower metabolic half-life.	Early-stage fragment; difficult to functionalize at C5.

Decision Logic

- Choose Compound A when you need to perform a Suzuki coupling and require the final molecule to resist oxidative metabolism at the quinoline 8-position.

- Choose Analog B only if cost is the primary driver and metabolic stability is not yet a concern.

Experimental Protocols

To ensure reproducibility, the following protocols define the synthesis (via iodination) and the rigorous characterization workflow.

Synthesis Workflow (Iodination of 8-Fluoro-2,6-dimethylquinoline)

This protocol utilizes N-Iodosuccinimide (NIS) for regioselective iodination at the activated C5 position.

- Dissolution: Dissolve 8-Fluoro-2,6-dimethylquinoline (1.0 eq) in Acetonitrile (ACN) [0.1 M].
- Activation: Add Trifluoroacetic acid (TFA) (0.1 eq) as a catalyst to activate the quinoline ring.
- Iodination: Add N-Iodosuccinimide (NIS) (1.1 eq) portion-wise at 0°C to minimize di-iodination side products.
- Reaction: Stir at Room Temperature (25°C) for 4–6 hours. Monitor by TLC (Hexane/EtOAc 8:1).
- Quench: Quench with 10% Na₂S₂O₃ (aq) to remove excess iodine (color changes from red/brown to yellow).
- Workup: Extract with DCM, wash with brine, dry over MgSO₄, and concentrate.
- Purification: Recrystallize from Ethanol or purify via Flash Chromatography (SiO₂, 0-10% EtOAc in Hexanes).

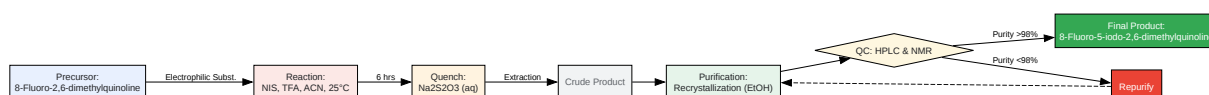
Characterization Workflow (Self-Validating)

- Step 1: ¹H-NMR (DMSO-d₆): Confirm loss of the C5-proton signal and retention of the C2/C6 methyl singlets.
- Step 2: HPLC (UV 254 nm): Purity >98% area.

- Step 3: Elemental Analysis: Submit dried sample (vacuum oven, 40°C, 12h) for CHN analysis to confirm solvent removal.

Visualization of Workflow

The following diagram illustrates the critical path from precursor selection to validated product, highlighting the decision points for quality control.



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Figure 1: Synthetic and Quality Control Workflow for the production of analytical grade **8-Fluoro-5-iodo-2,6-dimethylquinoline**.

References

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